

Application Notes: Iridium(III) Complexes for Bioorthogonal Metabolic Labeling and Bioimaging

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Compound of Interest

Compound Name: *Iridium(3+)*
CAS No.: 22555-00-6
Cat. No.: B1200474

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Introduction

Iridium(III) complexes are emerging as powerful tools for bioimaging due to their unique photophysical properties, including high photostability, large Stokes shifts, long phosphorescence lifetimes, and tunable emission wavelengths from the visible to the near-infrared (NIR) region.[1][2][3][4] These characteristics make them highly suitable for demanding applications such as time-resolved imaging and multiplexing, which can minimize interference from cellular autofluorescence.[2][5] This document provides detailed application notes and protocols for the use of "click-ready" Iridium(III) complexes as bioimaging probes in bioorthogonal metabolic labeling studies, particularly focusing on the visualization of glycans.

Key Advantages of Iridium(III) Probes:

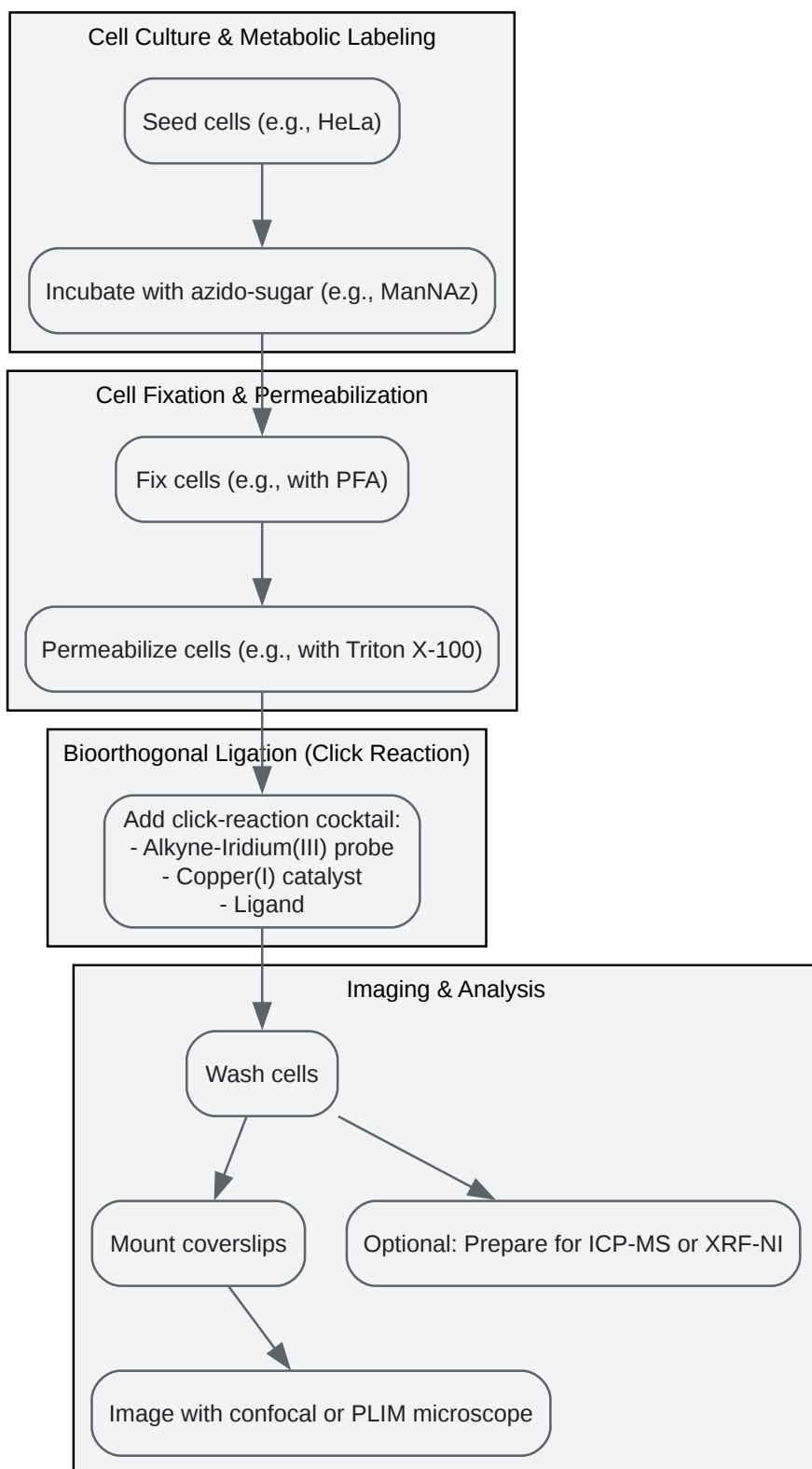
- **Exceptional Photostability:** Iridium(III) complexes exhibit remarkable resistance to photobleaching compared to conventional organic fluorophores, enabling long-term imaging experiments.[1][4]

- **Large Stokes Shifts:** The significant separation between their absorption and emission maxima minimizes self-quenching and simplifies the design of multicolor imaging experiments.[\[1\]](#)[\[3\]](#)
- **Long Luminescence Lifetimes:** Their long-lived phosphorescence allows for time-gated imaging techniques, which effectively suppress short-lived background fluorescence from biological samples, leading to a significantly improved signal-to-noise ratio.[\[1\]](#)[\[2\]](#)
- **Tunable Photophysical Properties:** The emission properties of Iridium(III) complexes can be rationally designed and tuned by modifying their cyclometalating and ancillary ligands.[\[2\]](#)[\[6\]](#)
- **Multimodal Detection:** Beyond optical imaging, the presence of the iridium metal center allows for quantification and high-resolution mapping using techniques like inductively coupled plasma mass spectrometry (ICP-MS) and X-ray fluorescence nanoimaging (XRF-NI).[\[5\]](#)[\[7\]](#)

Application: Metabolic Labeling and Imaging of Sialylated Glycoconjugates

A primary application of click-ready Iridium(III) complexes is the visualization of metabolically labeled biomolecules. For instance, cells can be fed with a modified monosaccharide bearing a bioorthogonal handle (e.g., an azide or alkyne group). This sugar is then incorporated into cellular glycoconjugates through the cell's natural metabolic pathways. Subsequently, an Iridium(III) probe functionalized with a complementary reactive group can be introduced to specifically label these modified biomolecules via a click chemistry reaction, such as the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC).[\[1\]](#)[\[8\]](#) This strategy allows for the imaging of newly synthesized (nascent) glycans.[\[5\]](#)[\[9\]](#)

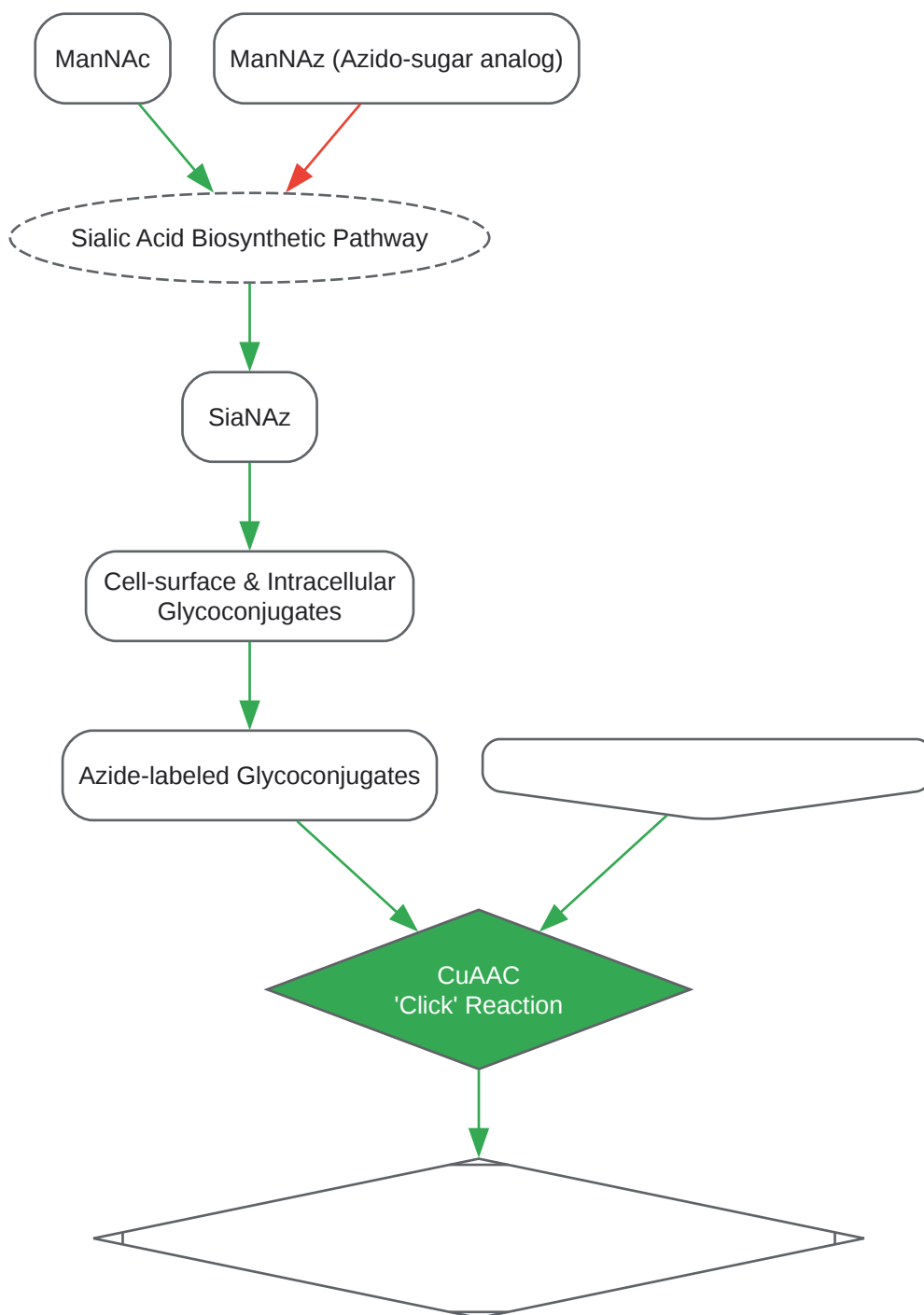
Logical Workflow for Metabolic Labeling and Imaging



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Caption: Experimental workflow for metabolic labeling and imaging.

Signaling Pathway: Sialic Acid Biosynthesis and Labeling



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Caption: Metabolic incorporation of an azido-sugar and subsequent bioorthogonal labeling.

Quantitative Data of Click-Ready Iridium(III) Probes

The photophysical properties of Iridium(III) complexes can be fine-tuned. Below is a summary of representative azide- and alkyne-functionalized probes.

Probe ID	Functional Group	λ_{abs} (nm)	λ_{em} (nm)	Stokes Shift (nm)	Quantum Yield (Φ)	Lifetime (τ) (ns)
Probe 1	Alkyne	375	590	215	0.15	450
Probe 2	Azide	375	595	220	0.12	430
Probe 3c	Alkyne	~405	~600	~195	-	~400-500

Data are representative and may vary based on the specific complex structure and solvent environment. Data for Probe 3c is estimated from published figures.[\[7\]](#)

Experimental Protocols

Protocol 1: Metabolic Labeling of Sialylated Glycoconjugates in Cultured Cells

This protocol describes the incorporation of an azido-sugar into the glycans of cultured mammalian cells.

Materials:

- HeLa cells (or other suitable cell line)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- N-azidoacetylmannosamine (ManNAz)
- Phosphate-buffered saline (PBS), pH 7.4
- Cell culture plates or coverslips

Procedure:

- Cell Seeding: Seed HeLa cells onto glass-bottom dishes or coverslips in a 24-well plate at a density that will result in 60-80% confluency after the desired incubation period.[\[2\]](#)
- Metabolic Labeling:
 - Prepare a stock solution of ManNAz in sterile PBS or culture medium.
 - Remove the existing culture medium from the cells.
 - Add fresh culture medium containing the desired final concentration of ManNAz (e.g., 25-50 μ M).
 - Incubate the cells for 24-48 hours at 37°C in a humidified 5% CO₂ incubator to allow for metabolic incorporation of the azido-sugar.[\[7\]](#)

Protocol 2: Cell Fixation, Permeabilization, and Bioorthogonal Ligation (CuAAC)

This protocol details the "click" reaction to conjugate the alkyne-functionalized Iridium(III) probe to the azide-labeled glycans.

Materials:

- Metabolically labeled cells (from Protocol 1)
- 4% Paraformaldehyde (PFA) in PBS
- 0.25% Triton X-100 in PBS
- Click Reaction Cocktail (prepare fresh):
 - Alkyne-Iridium(III) probe (e.g., 1-10 μ M final concentration)
 - Copper(II) sulfate (CuSO₄) (e.g., 1 mM final concentration)
 - Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) ligand (e.g., 5 mM final concentration)
 - Sodium ascorbate (freshly prepared, e.g., 10 mM final concentration)

- PBS

Procedure:

- Fixation:
 - Gently wash the cells twice with PBS.
 - Fix the cells by incubating with 4% PFA for 20 minutes at room temperature.[\[10\]](#)
 - Wash the fixed cells three times with PBS.
- Permeabilization:
 - Incubate the cells with 0.25% Triton X-100 in PBS for 10 minutes at room temperature to permeabilize the cell membranes.
 - Wash the cells three times with PBS.
- Bioorthogonal Ligation (Click Reaction):
 - Prepare the click reaction cocktail by adding the components in the following order, vortexing gently between each addition: CuSO₄, THPTA, Alkyne-Iridium(III) probe, and finally sodium ascorbate. The sodium ascorbate reduces Cu(II) to the catalytic Cu(I) species in situ.
 - Remove the PBS from the cells and add the click reaction cocktail.
 - Incubate for 30-60 minutes at room temperature, protected from light.
- Washing:
 - Remove the click reaction cocktail and wash the cells three to five times with PBS to remove unreacted probe and catalyst.

Protocol 3: Confocal and Photoluminescence Lifetime Imaging (PLIM)

This protocol outlines the imaging of cells labeled with the Iridium(III) probe.

Materials:

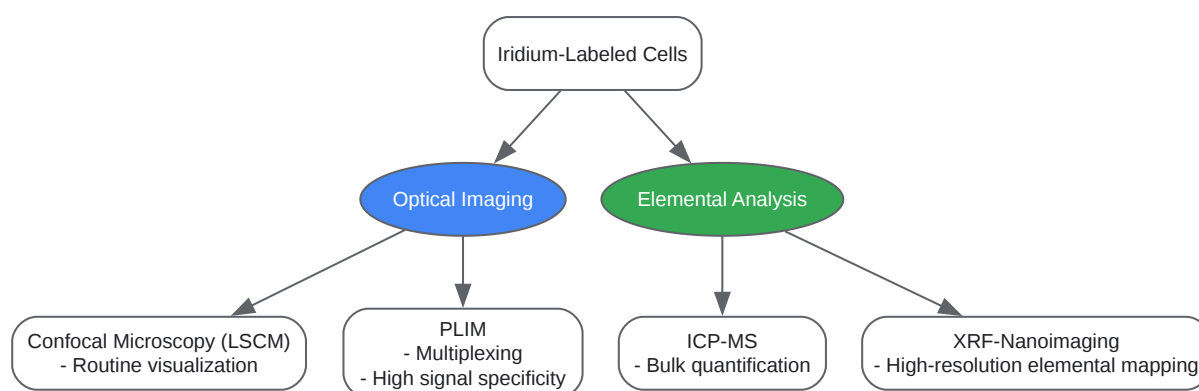
- Labeled cells on coverslips (from Protocol 2)
- Mounting medium (with or without DAPI for nuclear counterstaining)
- Confocal laser scanning microscope (LSCM) or a microscope equipped for PLIM

Procedure:

- Mounting: Invert the coverslip with the labeled cells onto a drop of mounting medium on a microscope slide and seal the edges.
- Confocal Imaging:
 - Place the slide on the microscope stage.
 - Excite the Iridium(III) probe using an appropriate laser line (e.g., 405 nm).[7]
 - Collect the emission over a broad range, typically with a long-pass filter (e.g., >500 nm), taking advantage of the large Stokes shift.[5]
 - Acquire images, adjusting laser power and detector gain to obtain optimal signal-to-noise.
- PLIM Imaging:
 - If using a PLIM system, use a pulsed laser for excitation (e.g., 405 nm).
 - Collect time-resolved emission data.
 - Analyze the data to generate lifetime images. This allows for the separation of the long-lifetime Iridium(III) probe signal from short-lived autofluorescence.
 - Time-gating can be applied to selectively visualize photons arriving at different times after the excitation pulse. For example, an "early" gate (e.g., <20 ns) can visualize short-lifetime

species like DAPI or autofluorescence, while a "late" gate (e.g., 40-500 ns) will specifically detect the long-lifetime Iridium(III) probe.[5][7]

Multimodal Analysis Workflow



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Caption: Multimodal analysis options for Iridium-labeled samples.[5]

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